

# What is ethyl pivalate?

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## Compound of Interest

Compound Name: Ethyl trimethylacetate

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An In-depth Technical Guide to Ethyl Pivalate for Researchers and Drug Development Professionals

## Introduction

Ethyl pivalate, also known as ethyl 2,2-dimethylpropanoate, is a carboxylic acid ester characterized by a sterically hindered tert-butyl group adjacent to the ester functionality. This structural feature imparts significant chemical stability and unique properties, making it a valuable compound in various chemical and pharmaceutical applications. It is a colorless liquid with a characteristic fruity odor.<sup>[1]</sup> This guide provides a comprehensive overview of ethyl pivalate, including its physicochemical properties, synthesis, spectral data, applications in research and drug development, and safety and handling protocols.

## Physicochemical and Spectroscopic Data

The unique chemical structure of ethyl pivalate gives rise to its specific physical and spectroscopic characteristics. These properties are crucial for its application in synthesis and as a solvent.

## Physical Properties

The physical properties of ethyl pivalate are summarized in the table below, providing a quick reference for experimental planning.

Property	Value	Reference
Molecular Formula	C7H14O2	[2][3]
Molar Mass	130.18 g/mol	[2]
Density	0.856 g/mL at 25 °C	[2]
Melting Point	-90 °C	[2]
Boiling Point	118 °C	[2]
Flash Point	15 °C (59 °F)	[4]
Vapor Pressure	17 mmHg at 25 °C	[2][5]
Refractive Index	n <sub>20/D</sub> 1.391	[2]
Solubility	Soluble in alcohol; Water solubility: 1152 mg/L at 25 °C (estimated)	[1][4]
logP	2.059 (estimated)	[4]

## Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of ethyl pivalate.

Spectrum Type	Key Features	Reference
<sup>1</sup> H NMR	(CDCl <sub>3</sub> ) δ (ppm): 4.11 (q, 2H), 1.25 (t, 3H), 1.20 (s, 9H)	[6]
<sup>13</sup> C NMR	(CDCl <sub>3</sub> ) δ (ppm): 178.5, 60.1, 38.6, 27.2, 14.3	[7]
IR (Infrared)	Key peaks corresponding to C=O stretching of the ester and C-H stretching of the alkyl groups.	[8][9]
Mass Spec (MS)	Major fragments at m/z 57, 41, 29, 56.	[8]

## Synthesis of Ethyl Pivalate

Ethyl pivalate is typically synthesized via the Fischer esterification of pivalic acid (2,2-dimethylpropanoic acid) with ethanol in the presence of an acid catalyst.

### Experimental Protocol: Fischer Esterification

This protocol describes the synthesis of ethyl pivalate from pivalic acid and ethanol.[\[10\]](#)

#### Materials:

- Pivalic acid (neopentanoic acid)
- Absolute ethanol
- Concentrated sulfuric acid
- 10% Sodium carbonate solution
- Magnesium sulfate

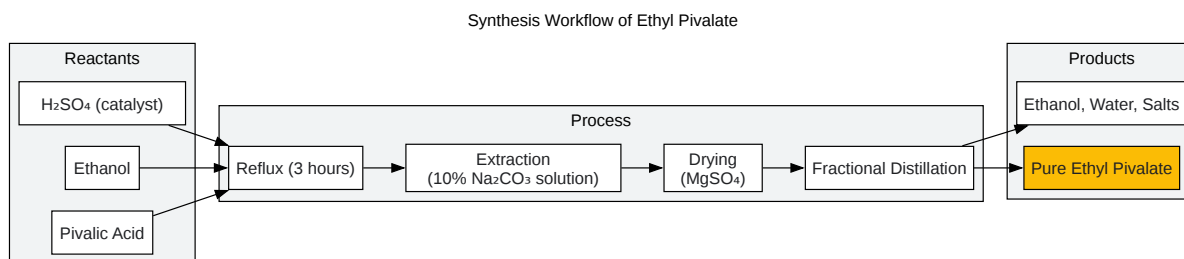
#### Procedure:

- In a flask equipped with a heating mantle and a reflux condenser, add 306 g of pivalic acid to 1035 mL of absolute ethanol.
- Slowly add 65 mL of concentrated sulfuric acid to the mixture.
- Heat the mixture under reflux for three hours.
- After cooling, extract the hot mixture with 4 liters of a 10% sodium carbonate solution to neutralize the acidic components.
- Collect the separated organic layer and dry it overnight with magnesium sulfate.
- Filter the mixture to remove the drying agent.
- Purify the crude product by distillation at atmospheric pressure.

- Initially, apply low heat to collect a fraction at approximately 73 °C, which consists mainly of ethanol.
- Increase the heat to collect the second fraction, which is pure ethyl pivalate, at a temperature range of 108-111 °C.
- The purified ethyl pivalate can be further dried over magnesium sulfate.

Yield: Approximately 77%.<sup>[10]</sup>

## Synthesis Workflow Diagram



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Caption: A flowchart illustrating the synthesis of ethyl pivalate via Fischer esterification.

## Applications in Research and Drug Development

Ethyl pivalate serves as a versatile building block and solvent in organic synthesis, including in the pharmaceutical industry.

## Role as a Protecting Group

The pivaloyl (Piv) group, often introduced via reagents like pivaloyl chloride or pivalic anhydride, is a robust protecting group for alcohols and amines. The steric hindrance provided by the tert-butyl group makes it stable to a wide range of reaction conditions. While ethyl pivalate itself is not the direct reagent for protection, its synthesis and the stability of the pivaloyl ester bond are of significant interest in the strategic design of complex molecules, including active pharmaceutical ingredients (APIs).

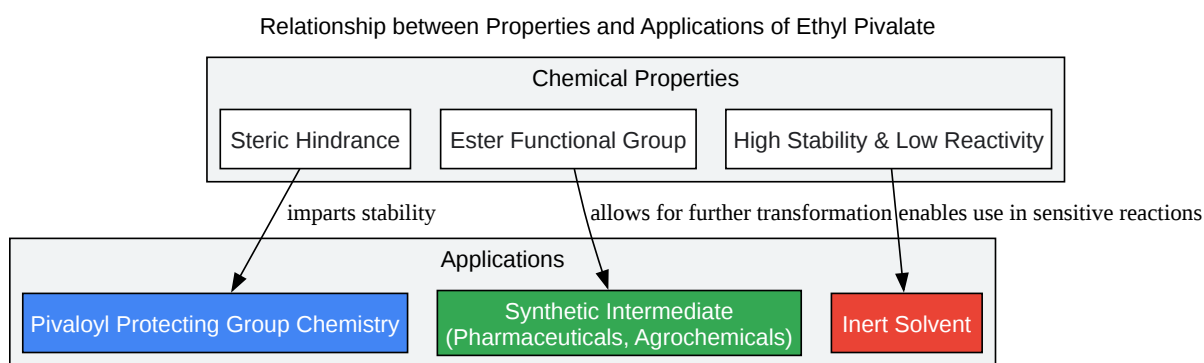
## Intermediate in Organic Synthesis

Ethyl pivalate is utilized as an intermediate in the synthesis of more complex molecules. Its applications include its use in the production of pharmaceuticals, agrochemicals, and fragrances. For instance, it can be a precursor in the synthesis of ketones, amides, and other esters through various organic reactions.

## Non-Reactive Solvent

Due to its high stability and low reactivity, ethyl pivalate is suitable as a solvent for reactions that require inert conditions. Its favorable volatility and solubility properties also make it useful in certain formulations.

## Logical Relationship of Properties to Applications



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Caption: Logical connections between the chemical properties of ethyl pivalate and its primary applications.

## Safety and Handling

Proper handling and storage of ethyl pivalate are crucial to ensure laboratory safety.

## Hazard Identification

- **Flammability:** Ethyl pivalate is a flammable liquid and vapor.[4][11] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[11]
- **Health Hazards:** May cause irritation to the skin, eyes, and respiratory tract.[11] The toxicological properties have not been fully investigated.[11]

## Handling and Storage

- **Handling:** Use in a well-ventilated area.[2] Employ spark-proof tools and explosion-proof equipment.[11] Avoid contact with skin, eyes, and clothing.[12]
- **Storage:** Store in a cool, dry, well-ventilated place away from sources of ignition.[2][11] Keep containers tightly closed.[11] Store in a flammables-designated area.[11]

## Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles.[11]
- **Skin Protection:** Wear appropriate protective gloves and a chemical apron.[11]
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH or European Standard EN 149 approved respirator.[11]

## First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[11]
- **Skin Contact:** Remove contaminated clothing and flush skin with plenty of soap and water for at least 15 minutes. Seek medical aid if irritation develops.[11]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[11\]](#)
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek medical attention.[\[11\]](#)

## Conclusion

Ethyl pivalate is a valuable compound for researchers and professionals in drug development and other chemical industries. Its unique combination of steric hindrance and ester functionality provides it with a stable yet synthetically useful profile. A thorough understanding of its properties, synthesis, and safety precautions is essential for its effective and safe utilization in a laboratory or industrial setting.

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